

tert-Butyl 2-(3-iodophenyl)acetate chemical properties

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Compound of Interest

Compound Name: *tert-Butyl 2-(3-iodophenyl)acetate*

Cat. No.: B1413666

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An In-depth Technical Guide to **tert-Butyl 2-(3-iodophenyl)acetate**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral data of **tert-Butyl 2-(3-iodophenyl)acetate**, a key intermediate in various organic syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical Properties and Data

tert-Butyl 2-(3-iodophenyl)acetate is a substituted aromatic compound with the molecular formula $C_{12}H_{15}IO_2$ ^[1]. Its structure features a phenyl ring substituted with an iodine atom at the meta position and an acetate group with a tert-butyl ester.

Table 1: Physicochemical Properties of **tert-Butyl 2-(3-iodophenyl)acetate**

| Property | Value | Source |
|--------------------------------|---|--------|
| CAS Number | 2206970-15-0 | [1] |
| Molecular Formula | C ₁₂ H ₁₅ IO ₂ | [1] |
| Molecular Weight | 318.15 g/mol | [1] |
| Monoisotopic Mass | 318.01168 Da | [1] |
| Topological Polar Surface Area | 26.3 Å ² | [1] |
| Hydrogen Bond Donor Count | 0 | [1] |
| Hydrogen Bond Acceptor Count | 2 | [1] |
| Rotatable Bond Count | 4 | [1] |
| Complexity | 220 | [1] |

Spectroscopic Data

While a specific spectrum for **tert-Butyl 2-(3-iodophenyl)acetate** is not readily available, the expected spectral characteristics can be inferred from its structure and data from related compounds.

- ¹H NMR:** The proton NMR spectrum is expected to show a characteristic singlet for the nine protons of the tert-butyl group. The methylene protons of the acetate group would appear as a singlet. The aromatic protons would exhibit a complex splitting pattern in the aromatic region of the spectrum.
- IR Spectroscopy:** The infrared spectrum would likely display a strong absorption band corresponding to the C=O stretching of the ester group. C-H stretching and bending vibrations for the aromatic and aliphatic parts of the molecule would also be present.
- Mass Spectrometry:** The mass spectrum would show the molecular ion peak and fragmentation patterns characteristic of the loss of the tert-butyl group and other fragments.

Experimental Protocols

The synthesis of **tert-Butyl 2-(3-iodophenyl)acetate** can be achieved through a two-step process starting from 2-(3-iodophenyl)acetonitrile.

Step 1: Synthesis of 3-Iodophenylacetic acid from 2-(3-iodophenyl)acetonitrile^[2]

This procedure involves the hydrolysis of the nitrile to a carboxylic acid.

- Materials: 2-(3-iodophenyl)acetonitrile, 1.0 M aqueous sodium hydroxide solution, diethyl ether, 1.0 M hydrochloric acid solution, anhydrous sodium sulfate.
- Procedure:
 - Dissolve 0.2 g of 2-(3-iodophenyl)acetonitrile in 1.0 mL of 1.0 M aqueous sodium hydroxide solution.
 - Reflux the reaction mixture for 4 hours.
 - After completion, extract the aqueous phase with diethyl ether.
 - Acidify the aqueous phase with 1.0 M hydrochloric acid solution to a pH below 7.
 - Extract the acidified aqueous phase again with diethyl ether.
 - Combine the organic phases, wash with distilled water, and dry over anhydrous sodium sulfate.
 - Filter to remove the desiccant and concentrate the filtrate under reduced pressure to yield 3-iodophenylacetic acid.

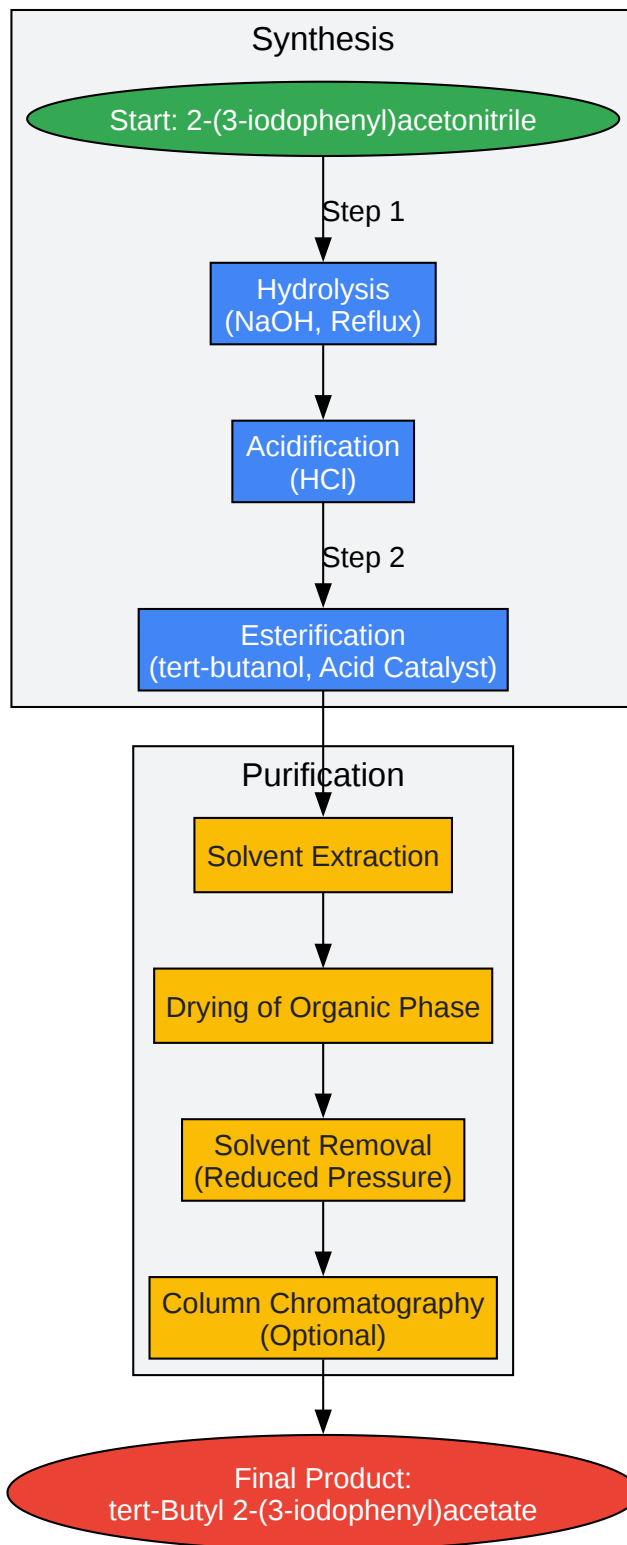
Step 2: Esterification of 3-Iodophenylacetic acid

The resulting 3-iodophenylacetic acid can be converted to its tert-butyl ester through standard esterification methods, such as reacting it with tert-butanol in the presence of an acid catalyst.

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **tert-Butyl 2-(3-iodophenyl)acetate**.

Synthesis and Purification of tert-Butyl 2-(3-iodophenyl)acetate

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Caption: Synthesis and Purification Workflow.

Reactivity and Applications

tert-Butyl 2-(3-iodophenyl)acetate is primarily used as a building block in organic synthesis. The iodine atom on the phenyl ring makes it a suitable substrate for various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, allowing for the introduction of different functional groups at the 3-position. The tert-butyl ester group serves as a protecting group for the carboxylic acid, which can be deprotected under acidic conditions. These properties make the compound valuable in the synthesis of more complex molecules, including active pharmaceutical ingredients.

Safety and Handling

While a specific safety data sheet for **tert-Butyl 2-(3-iodophenyl)acetate** is not provided, general laboratory safety precautions should be followed when handling this and similar chemical compounds.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection[3].
- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use in a well-ventilated area or under a fume hood[3][4]. Keep away from heat, sparks, and open flames[5][6].
- Storage: Store in a tightly closed container in a dry and well-ventilated place[4].
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations[6].

It is important to consult the specific safety data sheet for this compound once available before handling. The toxicological properties have not been thoroughly investigated[3].

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